

Essential Safety and Operational Protocols for Handling Disperse Orange 30

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Orange 30

Cat. No.: B15552604

[Get Quote](#)

This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Disperse Orange 30**. The following procedural guidance covers the necessary personal protective equipment (PPE), safe handling protocols, and emergency plans to ensure a safe laboratory environment.

Chemical and Safety Data

The following table summarizes key quantitative data and safety recommendations for **Disperse Orange 30**.

Parameter	Value / Recommendation	Source(s)
Chemical Formula	C ₁₉ H ₁₇ Cl ₂ N ₅ O ₄	[1]
Molecular Weight	450.275 g/mol	[1]
Appearance	Dark red powder	[2]
Primary Hazards	Irritating to eyes, respiratory system, and skin.[3] May cause skin sensitization.[3] Combustible solid; dust may form an explosive mixture with air.[3]	
Occupational Exposure Limits	As "Particulates not otherwise regulated, Respirable fraction": 5 mg/m ³ (TWA) in various US states (CA, TN, WY, MI).	[3]
As "Particles (Insoluble or Poorly Soluble) [NOS] Inhalable particles": 10 mg/m ³ (TWA) in Prince Edward Island, Canada.	[3]	
Glove Protection (EN 374)	Brief Contact: Protection class 3 or higher (>60 minutes breakthrough time).	[3]
Prolonged/Repeated Contact: Protection class 5 or higher (>240 minutes breakthrough time).	[3]	

Procedural Guidance for Handling Disperse Orange 30

Adherence to the following step-by-step protocols is crucial for minimizing risk and ensuring safe handling of this chemical.

Required Personal Protective Equipment (PPE)

Before handling **Disperse Orange 30**, ensure the following PPE is worn:

- Eye Protection: Wear safety glasses with side shields or chemical goggles.[3]
- Hand Protection: Wear impervious gloves. The choice of glove should be based on the duration of contact. For prolonged or frequently repeated contact, a glove with a protection class of 5 or higher (breakthrough time >240 minutes) is recommended. For brief contact, a protection class of 3 or higher (>60 minutes) is suitable.[3] Always wash hands thoroughly after removing gloves.[3]
- Respiratory Protection: Use a NIOSH-approved dust respirator, especially when handling large quantities or when dust formation is likely.[1][2]
- Body Protection: Wear suitable protective clothing to prevent skin contact.[2] Launder contaminated clothing before reuse.[4]

Safe Handling Protocol

Follow these steps to ensure safe handling during laboratory operations:

- Ventilation: Always handle **Disperse Orange 30** in a well-ventilated area. Use local exhaust ventilation where dust may be generated.[1][5]
- Avoid Contact: Avoid all personal contact with the substance, including inhalation of dust and contact with skin and eyes.[3][4]
- Prevent Dust Formation: Use procedures that minimize the generation of dust.[3] Avoid grinding or other operations that could create fine dust clouds, which can be an explosion hazard.[3]
- Electrostatic Discharge: For equipment used in handling the powder (e.g., dust collectors, mills), ensure it is properly bonded and grounded to prevent the build-up of electrostatic charge.[4]
- Hygiene: Do not eat, drink, or smoke in the work area.[4][5] Wash hands thoroughly after handling.[5]

- Storage: Store the chemical in its original, clearly labeled, and tightly sealed polyethylene or polypropylene container.[3] Keep away from strong oxidizing agents, as contamination may result in ignition.[3][4]

Emergency Spill Response Protocol

Immediate and correct response to a spill is critical.

- Assess and Secure: Immediately clean up minor spills to prevent dust from becoming airborne.[3]
- Use PPE: Wear protective clothing, gloves, safety glasses, and a dust respirator during cleanup.[3]
- Clean Up: Use dry clean-up procedures. Do not use methods that generate dust.[3] Gently sweep or vacuum the spilled material.[3]
- Contain: Place the collected material into a suitable, labeled container for disposal.[4]
- Alert and Evacuate: Immediately alert personnel in the area and contact emergency responders.[3] Evacuate the area to a safe location.[1]
- Use Advanced PPE: Responders must wear a self-contained breathing apparatus (SCBA) in addition to full protective clothing and gloves.[1][3]
- Containment: Prevent the spilled material from entering drains or waterways.[4]
- Collection: Recover the product wherever possible. Use dry clean-up procedures to collect the material and place it in sealed containers for disposal.[6]

Disposal Plan

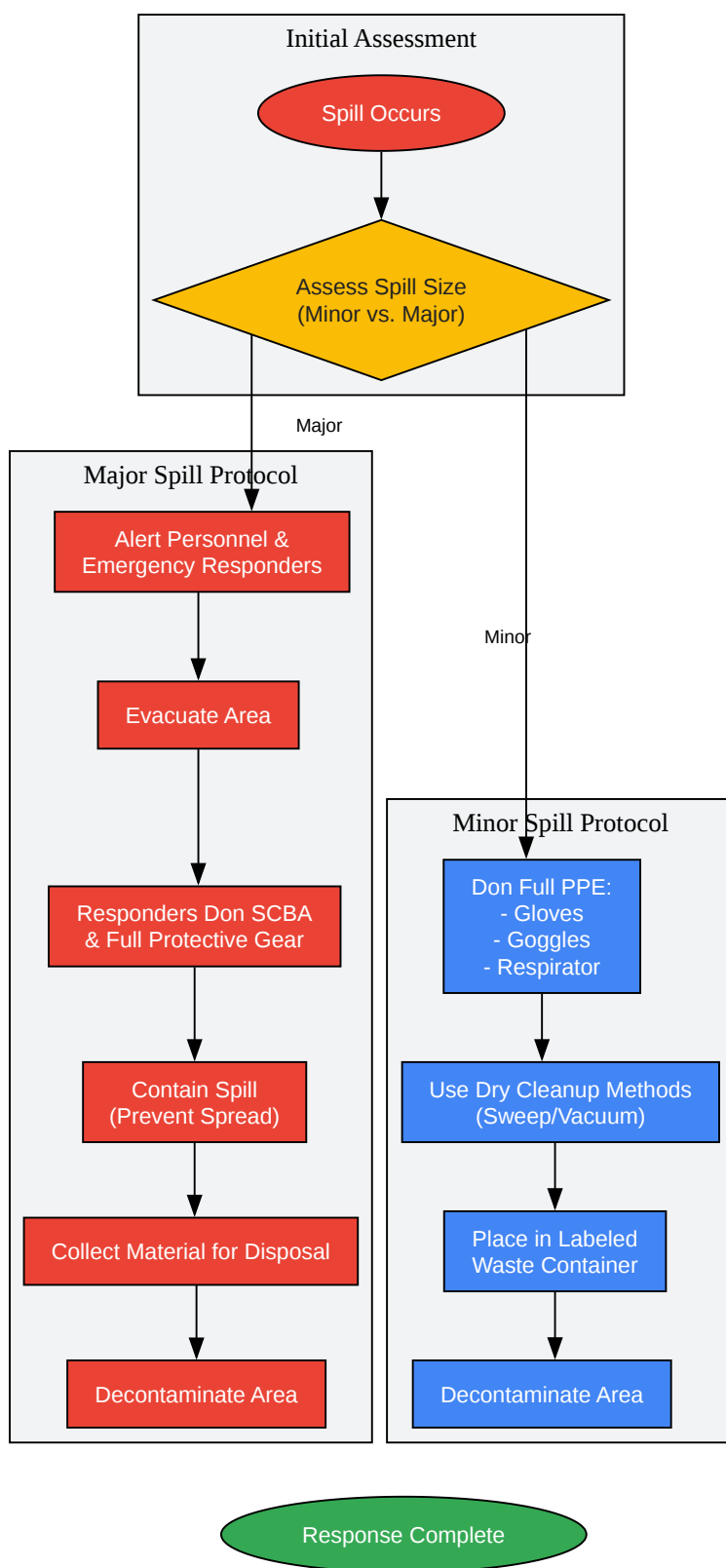
All waste containing **Disperse Orange 30** must be treated as hazardous waste.

- Regulations: Handle all waste in accordance with local, state, and federal regulations.[3]
- Containerization: Place waste material in suitable, sealed, and clearly labeled containers for disposal.[1]

- Wash Water: Do not allow wash water from cleaning equipment or the spill site to enter drains.[3] Collect all contaminated wash water for proper treatment and disposal.[3]
- Consult Authority: Consult with your institution's Environmental Health & Safety (EHS) staff or a licensed Waste Management Authority for proper disposal procedures.[3]

Experimental Workflow: Spill Response

The following diagram illustrates the logical workflow for responding to a chemical spill involving **Disperse Orange 30**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. scribd.com [scribd.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. chemos.de [chemos.de]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Essential Safety and Operational Protocols for Handling Disperse Orange 30]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552604#personal-protective-equipment-for-handling-disperse-orange-30]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com